

fosfomycin calcium chemical structure and properties

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Compound of Interest

Compound Name: fosfomycin calcium

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Fosfomycin Calcium: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Fosfomycin calcium, the calcium salt of fosfomycin, is a broad-spectrum antibiotic with a unique mechanism of action that involves the inhibition of bacterial cell wall synthesis. This document provides an in-depth technical overview of **fosfomycin calcium**, including its chemical structure, physicochemical properties, mechanism of action, and detailed experimental protocols for its analysis and susceptibility testing. The information is intended to serve as a valuable resource for researchers, scientists, and professionals involved in drug development and antimicrobial research.

Chemical Structure and Properties

Fosfomycin calcium is the calcium salt of (2R,3S)-(3-methyloxiran-2-yl)phosphonic acid. It is typically available as a monohydrate.

Chemical Structure:

- IUPAC Name: calcium;[(2R,3S)-3-methyloxiran-2-yl]phosphonate[1]

- CAS Number: 26016-98-8 (anhydrous)[1]
- Molecular Formula: $C_3H_5CaO_4P$ (anhydrous)[1], $C_3H_5CaO_4P \cdot H_2O$ (monohydrate)[2]
- Molecular Weight: 176.12 g/mol (anhydrous)[1], 194.12 g/mol (monohydrate)[2]

Physicochemical Properties:

A summary of the key physicochemical properties of **fosfomycin calcium** is presented in the table below. It is important to note that **fosfomycin calcium** is known to be hygroscopic.[3]

Property	Value	References
Appearance	White or almost white crystalline powder	[4]
Melting Point	>300°C (decomposes)	[5]
Solubility	Slightly soluble in water; practically insoluble in methanol, ethanol, and acetone. A solubility of ~50 mg/mL in water has been reported, which may require pH adjustment.	[4][5][6][7][8]
pKa (predicted)	pKa ₁ : 1.25, pKa ₂ : 7.82	[9]
Stability	Stable in neutral and basic conditions; shows degradation in acidic conditions (pH 2) at elevated temperatures. It is hygroscopic and should be stored accordingly.	[3][10]

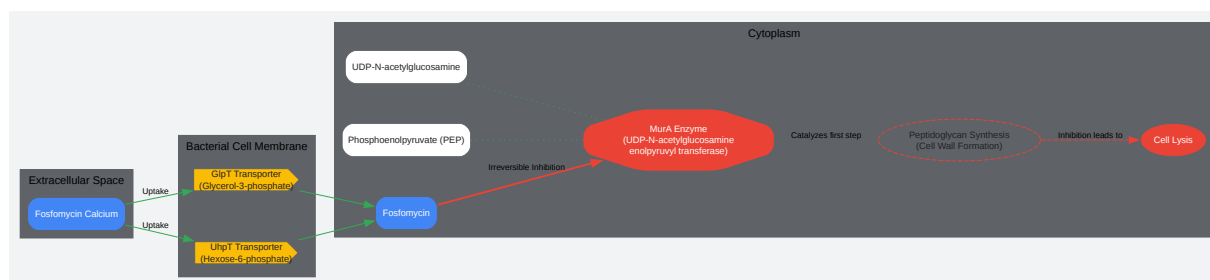
Mechanism of Action

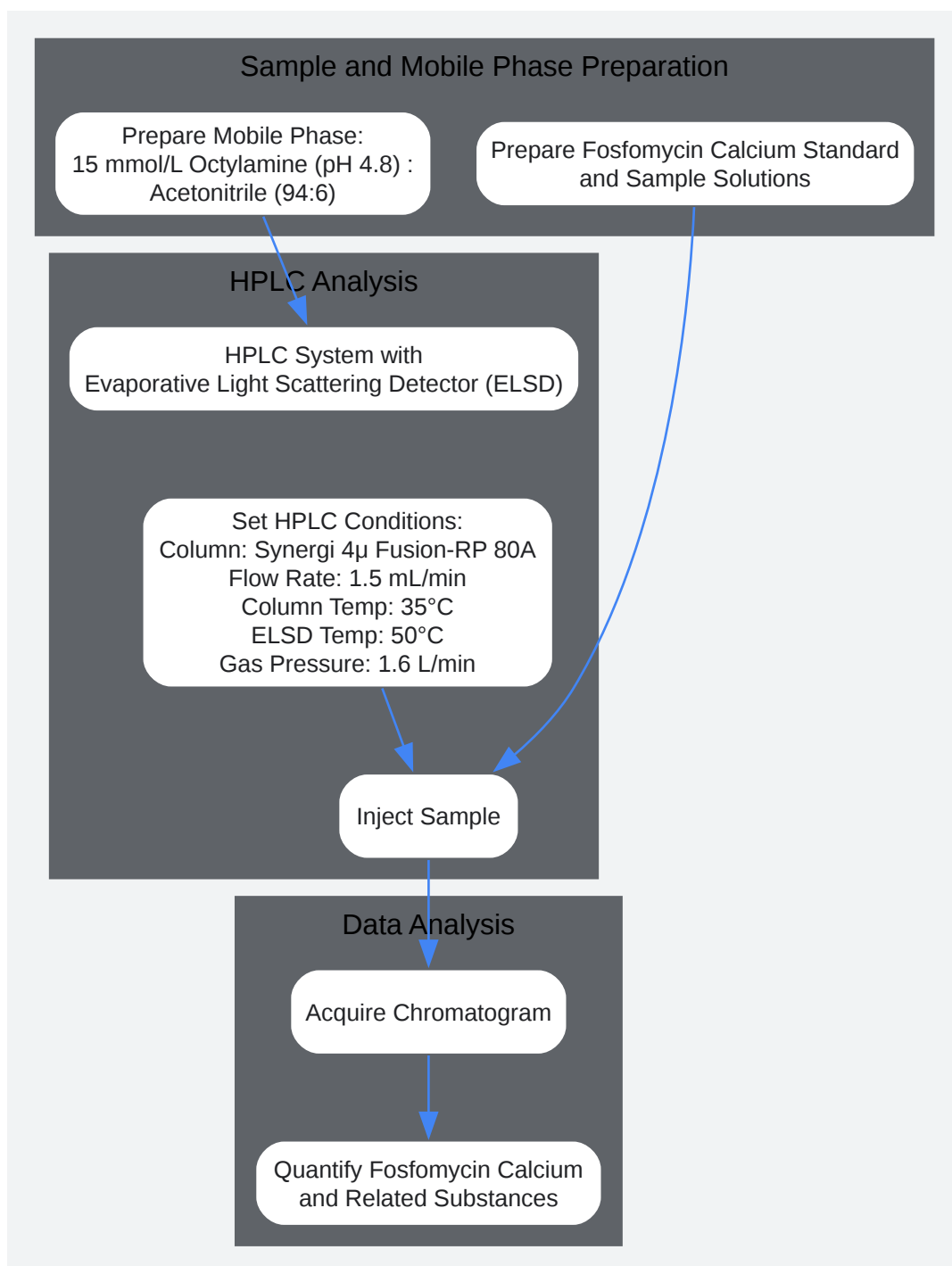
Fosfomycin exerts its bactericidal effect by inhibiting the initial step of peptidoglycan synthesis in the bacterial cell wall. This unique mechanism of action distinguishes it from many other

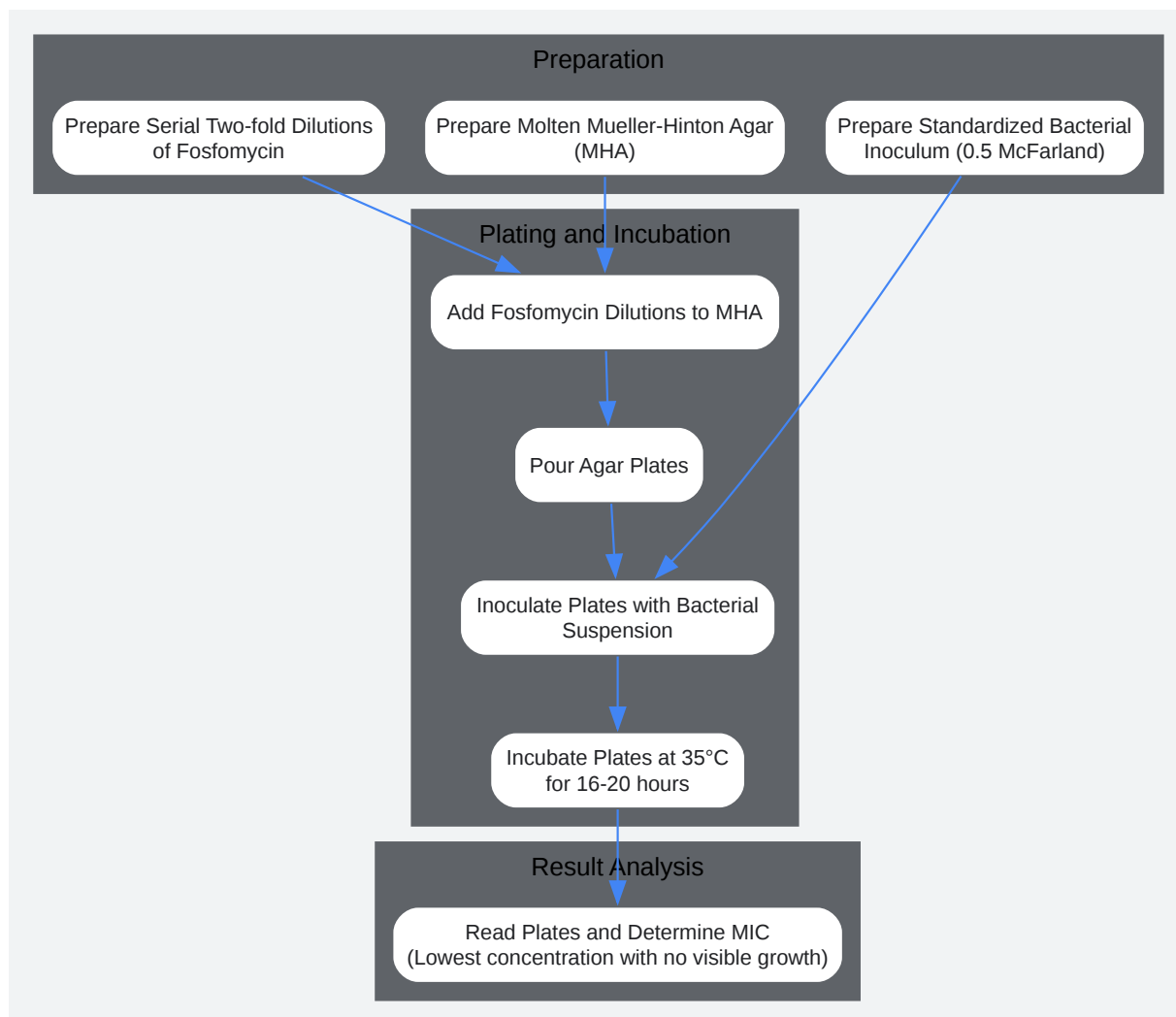
classes of antibiotics.

Signaling Pathway of Fosfomycin Action:

The mechanism involves two key stages: entry into the bacterial cell and inhibition of the target enzyme, MurA.







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